

PIKfyve-IN-2 treatment schedule for in vivo disease models

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Compound Focus: PIKfyve-IN-2

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In Vivo Dosing Protocols for PIKfyve Inhibitors

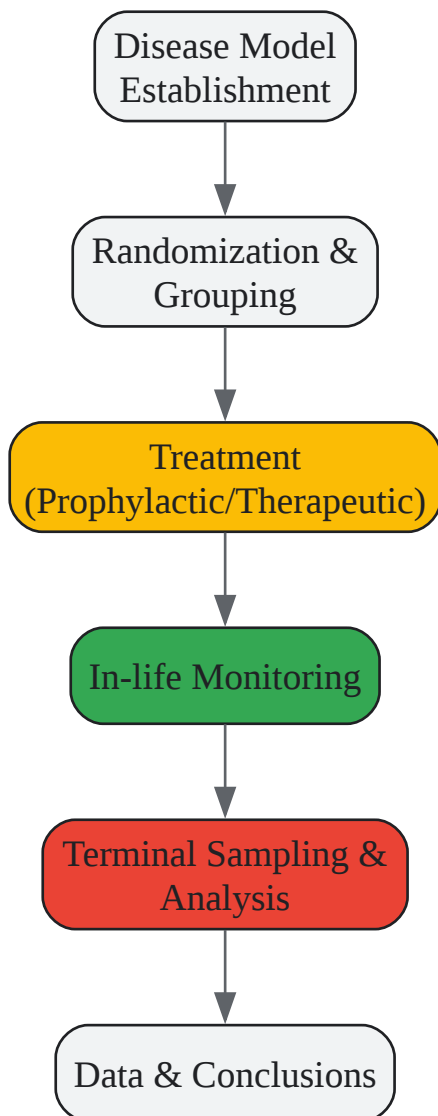
The following table details the treatment schedules and key findings for PIKfyve inhibitors that have been used in recent in vivo disease model studies.

Inhibitor	Disease Model	Species/Sex	Dose & Route	Treatment Schedule	Key Findings	Source
SGC-PIKFYVE-1	Neuropathic Pain	Mouse (Male & Female)	30 mg/kg (Systemic)	Single systemic administration	Reversed mechanical & cold sensitivity; no motor impairment. [1]	

Inhibitor	Disease Model	Species/Sex	Dose & Route	Treatment Schedule	Key Findings	Source
Compound 40 (Improved probe)	Not Specified (PK Study)	Mouse	Details not specified	Not Specified	Well-tolerated, systemic exposure, orally bioavailable, long half-life. [2]	
WX8	COVID-19	Mouse	30 mg/kg	Prophylactic: single dose at max tolerable concentration. [3]	Worsened disease; increased weight loss, lung viral load. [3]	
NDF	COVID-19	Mouse	50 mg/kg	Prophylactic: single dose at max tolerable concentration. [3]	Worsened disease; increased weight loss, lung viral load. [3]	
Apilimod, WX8, NDF	COVID-19	Mouse	Not Specified	Therapeutic: treatment began 1 day post-infection (dpi). [3]	Worsened disease in a more severe model. [3]	

Experimental Methodology for Preclinical Studies

The studies referenced above employed standard, rigorous methodologies for in vivo testing. The general workflow and key assessment metrics are summarized below.



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- **Animal Models:** Studies used genetically engineered mouse models (e.g., KPC for pancreatic cancer), nerve injury-induced neuropathic pain models, or mouse-adapted SARS-CoV-2 infection models [4] [3] [1].
- **Dosing Regimens:** Treatment schedules were defined as either **prophylactic** (administered before disease induction or infection) or **therapeutic** (administered after disease is established) [3].
- **Key Outcome Measures:** Common metrics included:
 - **Survival analysis** and monitoring of **body weight** [3].
 - **Behavioral tests** for pain models (e.g., response to mechanical or cold stimuli) [1].
 - **Tissue viral titers** (e.g., plaque assay in lungs) and **histopathological examination** of target organs [3].
 - **Tumor burden** assessment in oncology models [4].

Interpretation & Development Considerations

The data highlights several critical points for developing a PIKfyve inhibitor treatment protocol:

- **Model-Dependent Outcomes:** The efficacy and safety of PIKfyve inhibition are highly dependent on the disease context. The same class of inhibitors showed therapeutic benefits in pancreatic cancer and neuropathic pain models but exacerbated disease in a COVID-19 model [4] [3] [1].
- **Critical Protocol Parameters:** When designing a study, you must define the **treatment window** (prophylactic vs. therapeutic), the **frequency of administration** (single dose vs. multiple doses), and the **route of administration** (systemic, oral, etc.) based on the compound's pharmacokinetics and the disease pathogenesis [3] [2] [1].
- **Comprehensive Safety & PK/PD:** A successful protocol requires supportive **pharmacokinetic (PK)** data (e.g., half-life, oral bioavailability) and **pharmacodynamic (PD)** markers (e.g., target engagement, changes in phosphoinositide levels) to rationalize the dosing regimen [2].

How to Locate a Specific Protocol for PIKFYVE-IN-2

Since a direct protocol for "PIKfyve-IN-2" was not available, here are suggested steps to find this specific information:

- **Contact the Source:** The most direct approach is to **contact the manufacturer or the academic lab** that synthesized and characterized **PIKfyve-IN-2**. They often provide detailed experimental procedures upon request.
- **Search Patent Literature:** Check patent databases (e.g., USPTO, Google Patents). Patent applications for novel compounds frequently include detailed examples of in vivo experiments and dosing schedules.
- **Use Specialized Databases:** Search scientific databases like PubMed and Google Scholar using the specific compound name. Look for subsequent publications that may have cited the original paper where **PIKfyve-IN-2** was first reported.

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References

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